

A Technical Guide to 3-Aminopentane: Commercial Availability, Suppliers, and Synthetic Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Aminopentane

Cat. No.: B048096

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Aminopentane, also known as 1-ethylpropylamine, is a primary aliphatic amine that serves as a valuable building block in organic synthesis. Its utility is particularly noted in the preparation of imines and other nitrogen-containing compounds, making it a relevant intermediate in pharmaceutical and agrochemical research. This technical guide provides a comprehensive overview of the commercial availability of **3-aminopentane**, including a comparative summary of suppliers and their product specifications. Additionally, it details a representative experimental protocol for its application in organic synthesis and presents a logical workflow for its procurement and use in a research and development setting.

Introduction

3-Aminopentane (CAS No. 616-24-0) is a colorless to pale yellow liquid with a characteristic amine odor.^[1] As a primary amine, its nucleophilic nature allows it to readily participate in a variety of chemical transformations, such as N-alkylation, acylation, and condensation reactions with carbonyl compounds to form imines.^[1] This reactivity profile makes it a useful intermediate in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).^[1] This guide aims to provide researchers and drug development

professionals with the necessary information to effectively source and utilize **3-aminopentane** in their synthetic endeavors.

Commercial Availability and Suppliers

3-Aminopentane is commercially available from a range of global suppliers, catering to both research and bulk quantity requirements. The purity of the commercially available product is typically high, often exceeding 98%. Below is a comparative summary of prominent suppliers and their offerings.

Supplier	Product/Grade	Purity	Available Quantities
Thermo Fisher Scientific	3-Aminopentane	≥97.5% (GC)	5 g, 25 g, 100 g
TCI America	3-Aminopentane	>98.0% (GC)	25 mL, 100 mL, 500 mL
Parchem	3-Aminopentane	Inquire for specifications	Bulk quantities available
Henan Fengda Chemical Co., Ltd.	3-Aminopentane	99%	Kilogram to ton quantities
Lab Pro Inc.	3-Aminopentane	Min. 98.0% (GC)	25 mL, 100 mL

Physicochemical Properties

A summary of the key physicochemical properties of **3-aminopentane** is provided in the table below. This data is essential for its safe handling, storage, and application in experimental setups.

Property	Value	Reference(s)
CAS Number	616-24-0	[2]
Molecular Formula	C5H13N	[2]
Molecular Weight	87.17 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	89-91 °C	
Density	0.748 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.4055	
Solubility	Soluble in water	[1]

Experimental Protocol: Synthesis of N-(pentan-3-yl)benzamide

The following is a representative protocol for the acylation of **3-aminopentane** to form an amide, a common transformation in organic synthesis. This procedure is adapted from general methods for N-benzamide synthesis.[3]

Materials:

- **3-Aminopentane**
- Benzoyl chloride
- Anhydrous dichloromethane (DCM)
- Triethylamine (or another suitable base)
- Deionized water
- Brine solution
- Anhydrous sodium sulfate

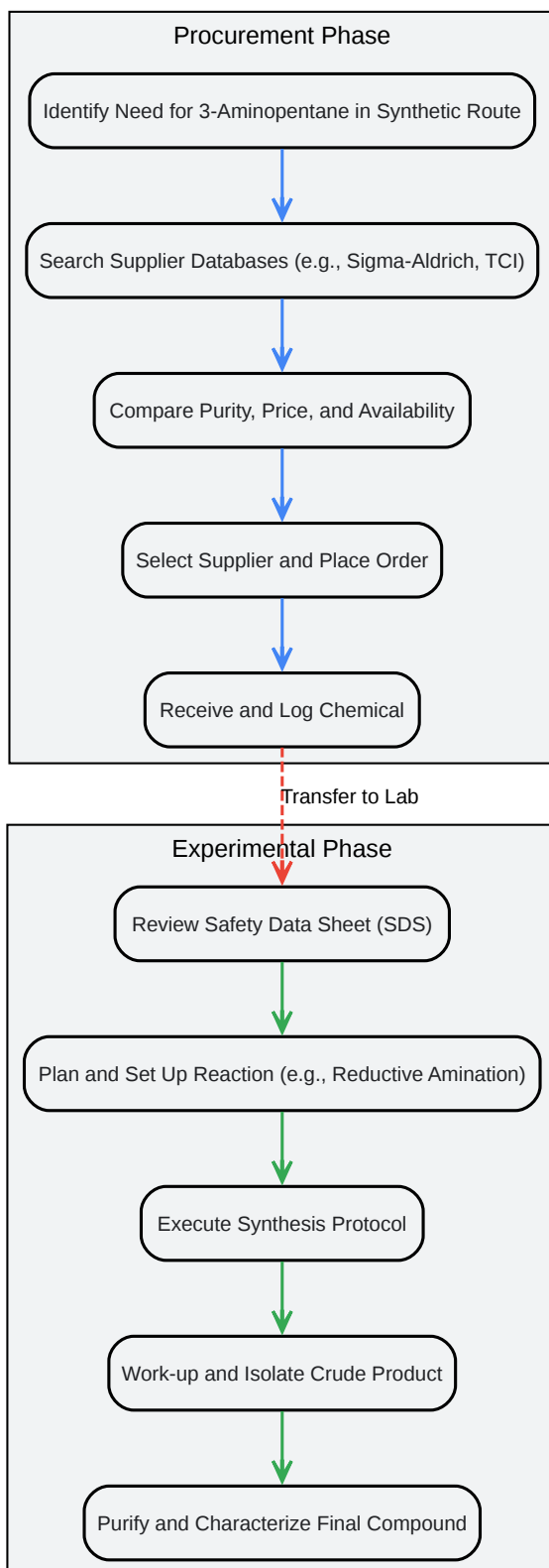
- Ethyl acetate (for extraction)
- Standard laboratory glassware and magnetic stirrer

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve **3-aminopentane** (1.0 equivalent) in anhydrous dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Add triethylamine (1.1 equivalents) to the solution.
- Slowly add benzoyl chloride (1.05 equivalents) dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 8 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with deionized water.
- Separate the organic layer and wash it sequentially with deionized water (2 x 50 mL) and brine solution (50 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent in vacuo.
- The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

Logical Workflow for Procurement and Use of 3-Aminopentane in RD

The following diagram illustrates a typical workflow for a researcher from identifying the need for **3-aminopentane** to its final use in a synthetic protocol.



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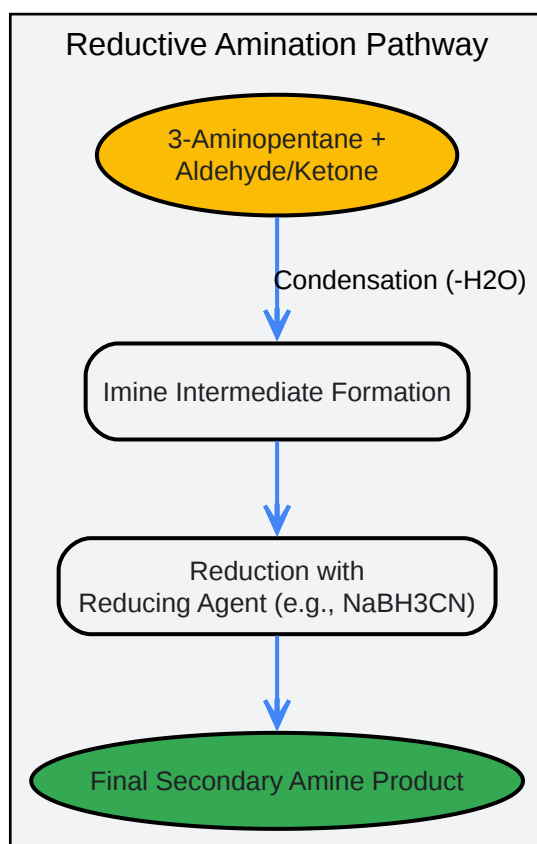
Procurement and Experimental Workflow for **3-Aminopentane**

Synthetic Application: Reductive Amination

Reductive amination is a cornerstone of amine synthesis, allowing for the formation of secondary and tertiary amines from primary amines and carbonyl compounds.[4] **3-Aminopentane**, as a primary amine, is an excellent candidate for this reaction. The process typically involves the initial formation of an imine intermediate through the condensation of the amine with an aldehyde or ketone, followed by in-situ reduction to the corresponding amine.[5]

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The following diagram illustrates the general mechanism of a one-pot reductive amination using **3-aminopentane**.



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General Pathway for Reductive Amination with **3-Aminopentane**

Safety Information

3-Aminopentane is a flammable and corrosive liquid.[2] It is essential to handle this chemical in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, always consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

3-Aminopentane is a readily available and versatile primary amine that serves as a key building block in organic synthesis. Its commercial availability from multiple suppliers in various quantities and purities makes it accessible for a wide range of research and development applications. The straightforward reactivity of **3-aminopentane** in fundamental transformations like acylation and reductive amination underscores its utility for researchers and scientists in the pharmaceutical and chemical industries. Proper handling and adherence to safety protocols are paramount when working with this compound.

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- To cite this document: BenchChem. [A Technical Guide to 3-Aminopentane: Commercial Availability, Suppliers, and Synthetic Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048096#commercial-availability-and-suppliers-of-3-aminopentane]

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